

Application Note: Preparation of Ro5-3335 Stock Solutions for Cell Culture

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ro5-3335

Cat. No.: B1662637

[Get Quote](#)

Introduction

Ro5-3335 is a cell-permeable benzodiazepine compound that functions as an inhibitor of the core binding factor (CBF) transcriptional complex.^{[1][2]} It specifically targets the interaction between RUNX1 (Runt-related transcription factor 1) and its binding partner CBF β (Core-binding factor subunit beta).^{[1][3]} This inhibition represses RUNX1/CBF β -dependent gene transactivation.^{[1][3]} Due to its role in disrupting this key interaction, which is often dysregulated in certain types of leukemia, **Ro5-3335** is a valuable tool for research in hematopoiesis, cancer biology, and gene regulation.^{[2][3]} It has been shown to preferentially kill human leukemia cell lines that harbor CBF fusion proteins.^{[2][4]}

This document provides detailed protocols for the preparation, storage, and use of **Ro5-3335** stock solutions for in vitro cell culture applications, ensuring reproducibility and accuracy in experimental results.

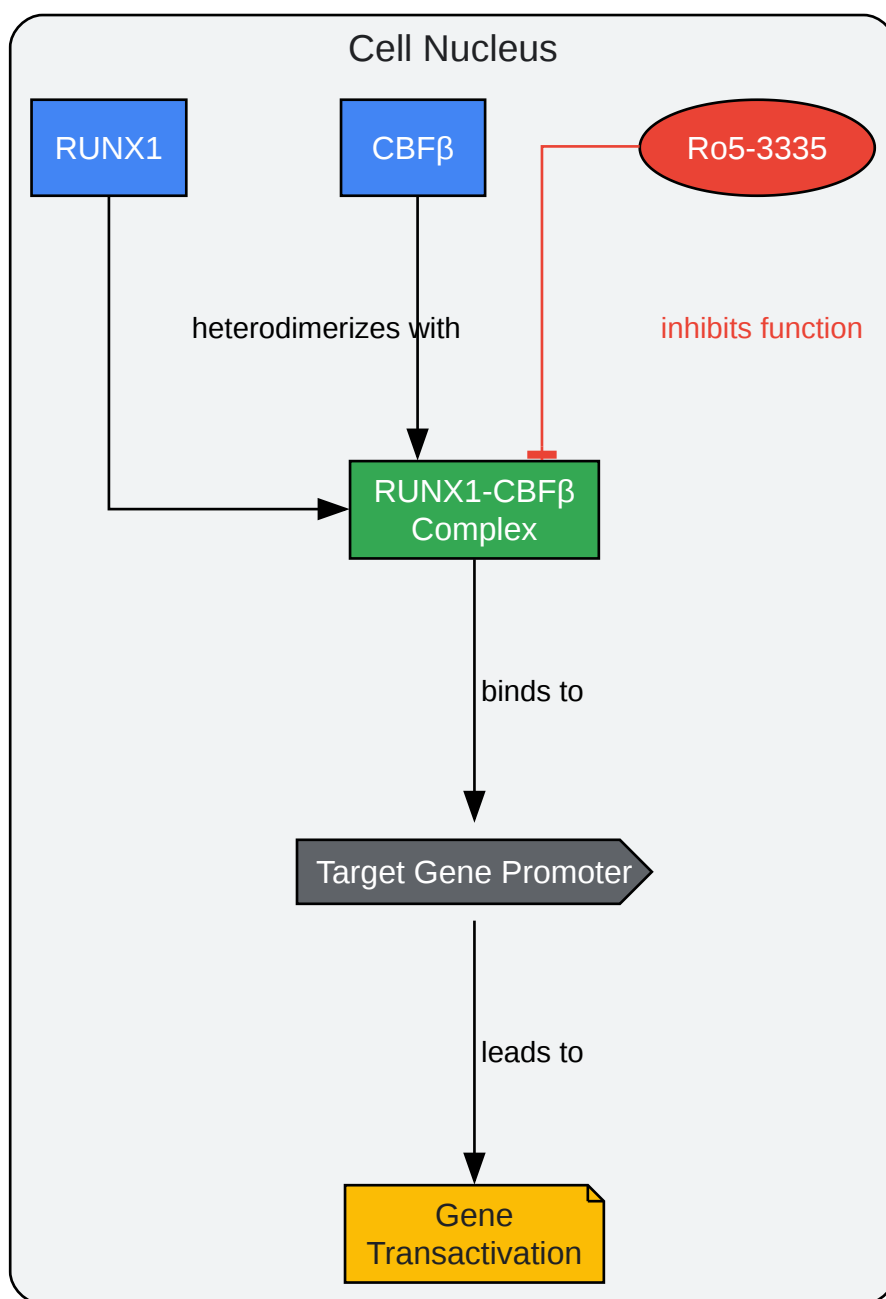
Physicochemical Properties

A summary of the key physicochemical properties of **Ro5-3335** is presented below. This data is essential for accurate preparation of stock solutions.

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₀ ClN ₃ O	[3]
Molecular Weight	259.69 g/mol	[2][5]
Appearance	Off-white to yellow solid	[4][6]
CAS Number	30195-30-3	[2]
Solubility	Soluble in DMSO (up to 100 mM)	[2][5]
Insoluble in Water and Ethanol	[7]	

Mechanism of Action: Inhibition of RUNX1-CBF β Interaction

Ro5-3335 inhibits the function of the RUNX1-CBF β heterodimeric transcription factor. Unlike some inhibitors that completely disrupt protein-protein interactions, **Ro5-3335** is understood to modulate the complex, altering its conformation and preventing it from effectively activating the transcription of its target genes.[1] This leads to the suppression of critical cellular processes, such as proliferation in CBF-dependent leukemia cell lines.



[Click to download full resolution via product page](#)

Caption: Mechanism of **Ro5-3335** action on the RUNX1-CBF β pathway.

Experimental Protocols

Materials Required

- **Ro5-3335** powder

- Anhydrous or high-purity Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes (1.5 mL or 2.0 mL)
- Sterile, pyrogen-free pipette tips
- Calibrated precision balance (analytical or microbalance)
- Vortex mixer
- Optional: Sonicator water bath
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Protocol 1: Preparation of a High-Concentration Stock Solution (e.g., 50 mM in DMSO)

This protocol describes the preparation of a concentrated primary stock solution. It is critical to perform these steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination.

1. Pre-Analysis and Calculation:

- Before opening the vial, centrifuge it briefly to ensure all powder is collected at the bottom.
- Use the molecular weight (259.69 g/mol) to calculate the required volume of DMSO.
- Formula: $\text{Volume (L)} = \text{Mass (g)} / (\text{Desired Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$
- Example for 1 mg of **Ro5-3335** to make a 50 mM stock:
- $\text{Volume (L)} = 0.001 \text{ g} / (0.050 \text{ mol/L} * 259.69 \text{ g/mol}) = 0.000077 \text{ L}$
- Volume = 77.0 μL of DMSO.

Desired Stock Concentration	Mass of Ro5-3335	Volume of DMSO to Add
10 mM	1 mg	385.1 μ L
20 mM	1 mg	192.5 μ L
50 mM	1 mg	77.0 μ L
100 mM	1 mg	38.5 μ L

2. Reconstitution:

- Carefully weigh the desired amount of **Ro5-3335** powder or use the entire content of a pre-weighed vial.
- Add the calculated volume of high-purity DMSO directly to the vial containing the powder.
- Cap the vial tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. A clear solution should be obtained.
- If dissolution is difficult, brief sonication in a water bath may be used to aid the process.[\[4\]](#)

3. Aliquoting and Storage:

- Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This is crucial to avoid repeated freeze-thaw cycles, which can degrade the compound.[\[8\]](#)[\[9\]](#)
- Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.

Protocol 2: Preparation of Working Solutions for Cell Culture

This protocol details the serial dilution of the high-concentration DMSO stock for direct application to cell culture media.

1. Intermediate Dilution (Optional but Recommended):

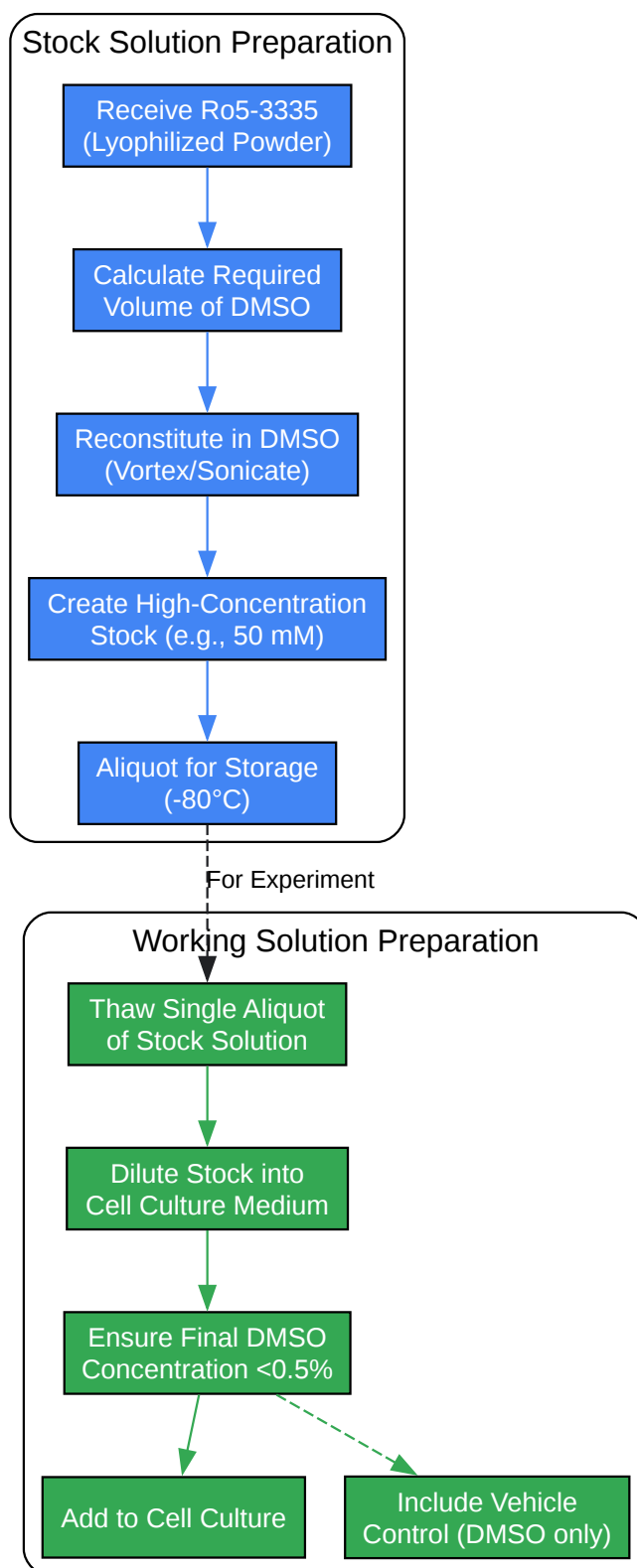
- To avoid precipitation when adding the DMSO stock directly to aqueous media, it is best practice to first make an intermediate dilution in DMSO or sterile cell culture medium.
- For example, dilute the 50 mM stock solution 1:100 in sterile culture medium to create a 500 μ M intermediate stock.

2. Final Working Solution:

- Add the stock or intermediate solution to the final volume of cell culture medium to achieve the desired working concentration.
- Crucially, ensure the final concentration of DMSO in the cell culture medium is non-toxic, typically below 0.1% to 0.5%.[\[10\]](#)[\[11\]](#) A vehicle control (medium with the same final DMSO concentration) must always be included in experiments.
- Example: To prepare 10 mL of medium with a final **Ro5-3335** concentration of 10 μ M from a 50 mM stock:
 - Volume of stock = $(10 \mu\text{M} * 10 \text{ mL}) / 50,000 \mu\text{M} = 0.002 \text{ mL} = 2 \mu\text{L}$
 - Final DMSO % = $(2 \mu\text{L} / 10,000 \mu\text{L}) * 100 = 0.02\%$ (This is well within the safe limit).
 - Mix the final solution thoroughly by gentle inversion or pipetting before adding to cells.

Experimental Workflow

The following diagram illustrates the complete workflow from receiving the compound to its application in cell culture experiments.



[Click to download full resolution via product page](#)

Caption: Workflow for preparing and using **Ro5-3335** solutions.

Storage and Stability

Proper storage is essential to maintain the activity and integrity of **Ro5-3335**.

Form	Storage Temperature	Stability Period	Notes
Powder	-20°C	Up to 3 years	Protect from light and moisture.[8]
DMSO Stock Solution	-20°C	Up to 1 month	For short-term storage.[7]
DMSO Stock Solution	-80°C	1 to 2 years	Recommended for long-term storage.[1] [7]

Important Considerations:

- **Avoid Repeated Freeze-Thaw Cycles:** Always aliquot stock solutions into single-use volumes.[9][10]
- **Use Fresh Solvents:** DMSO is hygroscopic and can absorb water, which may reduce the solubility of the compound.[12][7] Use fresh, anhydrous grade DMSO for preparing stock solutions.
- **Stability in Media:** Once diluted in aqueous cell culture medium, the working solution should be prepared fresh and used immediately for optimal results, as the stability of **Ro5-3335** in aqueous solutions is limited.[7][10]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. rndsystems.com [rndsystems.com]
- 3. Ro5-3335 | RUNX1-CBF β inhibitor | Probechem Biochemicals [probechem.com]
- 4. Ro5-3335 | DNA/RNA Synthesis | TargetMol [targetmol.com]
- 5. Ro 5-3335 | Other Transcription Factors | Tocris Bioscience [tocris.com]
- 6. merckmillipore.com [merckmillipore.com]
- 7. selleckchem.com [selleckchem.com]
- 8. file.selleckchem.com [file.selleckchem.com]
- 9. captivatebio.com [captivatebio.com]
- 10. cdn.stemcell.com [cdn.stemcell.com]
- 11. medchemexpress.cn [medchemexpress.cn]
- 12. selleck.co.jp [selleck.co.jp]
- To cite this document: BenchChem. [Application Note: Preparation of Ro5-3335 Stock Solutions for Cell Culture]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1662637#preparing-ro5-3335-stock-solutions-for-cell-culture]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com